

solubility of 4-Bromo-2,5-dimethoxytoluene in common organic solvents

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Compound of Interest

Compound Name: 4-Bromo-2,5-dimethoxytoluene

Cat. No.: B079739

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A Technical Guide to the Solubility of 4-Bromo-2,5-dimethoxytoluene

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Publicly available, quantitative solubility data for **4-Bromo-2,5-dimethoxytoluene** is limited. This guide provides qualitative solubility information based on available data and outlines a comprehensive, generalized experimental protocol for determining the precise solubility of this compound in various organic solvents.

Core Concepts in Solubility

The solubility of a compound is a fundamental physicochemical property that dictates its behavior in various chemical and biological systems. For a solid compound like **4-Bromo-2,5-dimethoxytoluene**, solubility is defined as the maximum concentration that can be dissolved in a given solvent at a specific temperature to form a saturated solution. This property is governed by the principle of "like dissolves like," where substances with similar polarities tend to be miscible.^[1] Key factors influencing solubility include the chemical structure of the solute and solvent, temperature, and pressure.^[1]

Known Solubility Profile of 4-Bromo-2,5-dimethoxytoluene

4-Bromo-2,5-dimethoxytoluene is a solid organic compound.^[2] Available information indicates that it is soluble in organic solvents such as alcohols and ethers.^[3] However, specific quantitative data (e.g., g/100 mL) in common organic solvents is not readily available in the public domain.

To facilitate research and development, the following table is provided as a template for recording experimentally determined solubility data.

Table 1: Experimental Solubility Data Template for **4-Bromo-2,5-dimethoxytoluene**

| Solvent | Temperature (°C) | Solubility (mg/mL) | Molar Solubility (mol/L) | Observations |
|---------------------------|------------------|--------------------|--------------------------|--------------|
| Methanol | | | | |
| Ethanol | | | | |
| Isopropanol | | | | |
| Acetone | | | | |
| Ethyl Acetate | | | | |
| Dichloromethane | | | | |
| Chloroform | | | | |
| Diethyl Ether | | | | |
| Tetrahydrofuran (THF) | | | | |
| Dimethylformamide (DMF) | | | | |
| Dimethyl Sulfoxide (DMSO) | | | | |
| Acetonitrile | | | | |
| Toluene | | | | |
| Hexane | | | | |

Experimental Protocol for Determining Solubility

The following is a detailed methodology for the quantitative determination of the solubility of **4-Bromo-2,5-dimethoxytoluene**. This protocol is based on the widely used shake-flask method, a reliable technique for measuring equilibrium solubility.^[4]

Materials and Equipment:

- **4-Bromo-2,5-dimethoxytoluene** (solid, purity $\geq 98\%$)
- Selected organic solvents (analytical grade)
- Analytical balance
- Vials with screw caps
- Constant temperature shaker or incubator
- Syringe filters (e.g., 0.22 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or another suitable analytical instrument (e.g., GC-MS, NMR)[1][5]
- Volumetric flasks and pipettes

Procedure:

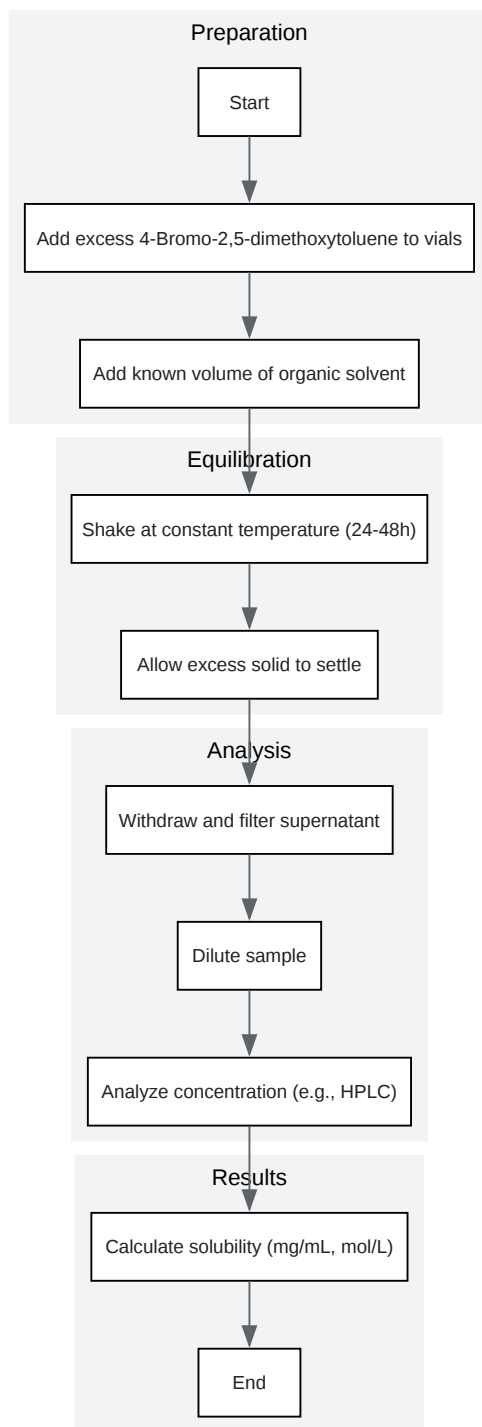
- Preparation of Saturated Solutions:
 - Add an excess amount of **4-Bromo-2,5-dimethoxytoluene** to a series of vials.
 - To each vial, add a known volume of a specific organic solvent.
 - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a constant temperature shaker set to the desired experimental temperature (e.g., 25 $^{\circ}\text{C}$).
 - Allow the mixtures to shake for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.[4]
- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed for a short period to let the excess solid settle.

- Carefully withdraw a known volume of the supernatant using a syringe.
- Immediately filter the collected supernatant through a syringe filter to remove any undissolved solid particles.
- Sample Analysis:
 - Dilute the filtered solution with a known volume of the same solvent to bring the concentration within the linear range of the analytical instrument.
 - Analyze the diluted samples using a pre-validated analytical method (e.g., HPLC) to determine the concentration of **4-Bromo-2,5-dimethoxytoluene**.
- Data Calculation:
 - Calculate the solubility in mg/mL or g/100mL using the measured concentration and the dilution factor.
 - Convert the solubility to molar solubility (mol/L) using the molecular weight of **4-Bromo-2,5-dimethoxytoluene** (231.09 g/mol).^[6]

Visualizing the Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of solubility.

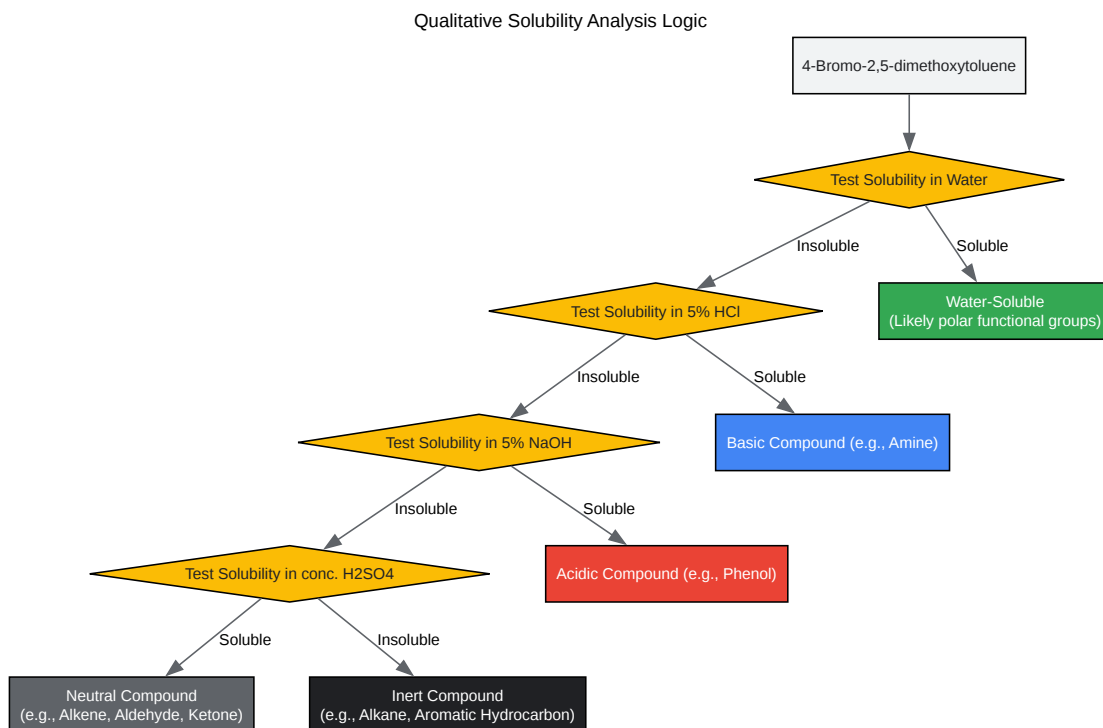
Workflow for Solubility Determination

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Caption: A flowchart of the experimental workflow for determining the solubility of a solid compound.

Logical Flow for Qualitative Solubility Testing

For rapid preliminary assessment, a qualitative solubility testing scheme can be employed. This can provide initial insights into the compound's characteristics and guide the selection of solvents for quantitative analysis.^{[7][8][9]}



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Caption: A decision tree for the qualitative analysis of a compound's solubility.

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